

In-Depth Technical Guide: *tert*-Butyl 1-allylhydrazinecarboxylate

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Compound of Interest

Compound Name: *tert*-Butyl 1-allylhydrazinecarboxylate

Cat. No.: B153078

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CAS Number: 21075-86-5

A Comprehensive Overview for Researchers and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of ***tert*-Butyl 1-allylhydrazinecarboxylate**, a versatile bifunctional molecule of interest in synthetic organic chemistry and drug discovery. The document outlines its chemical and physical properties, provides a detailed experimental protocol for its synthesis via N-alkylation of *tert*-butyl carbazate, and presents its characteristic spectroscopic data for identification and quality control. Furthermore, this guide explores its primary application as a building block in the synthesis of nitrogen-containing heterocyclic compounds, which are prevalent scaffolds in many pharmaceutical agents. The logical workflow for its synthesis and subsequent utilization in pyrazole synthesis is also visualized.

Chemical and Physical Properties

***tert*-Butyl 1-allylhydrazinecarboxylate** is a stable, bifunctional organic compound incorporating a Boc-protected hydrazine moiety and a reactive allyl group. These features make it a valuable reagent for introducing a protected hydrazine group in multi-step syntheses.

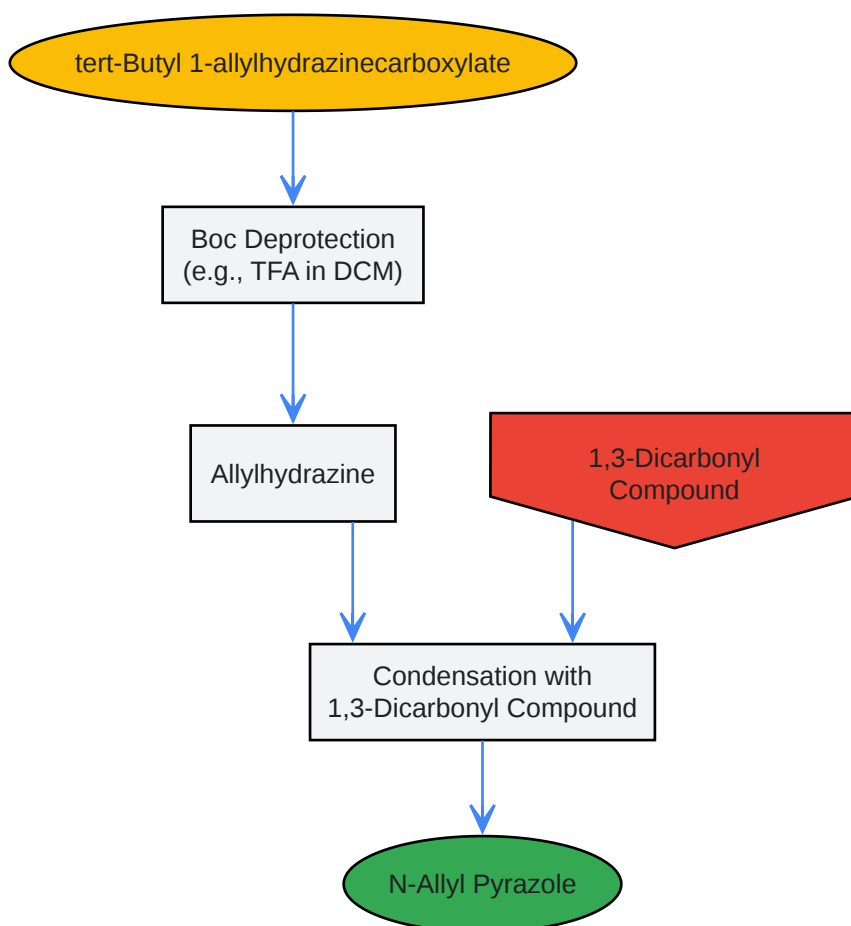
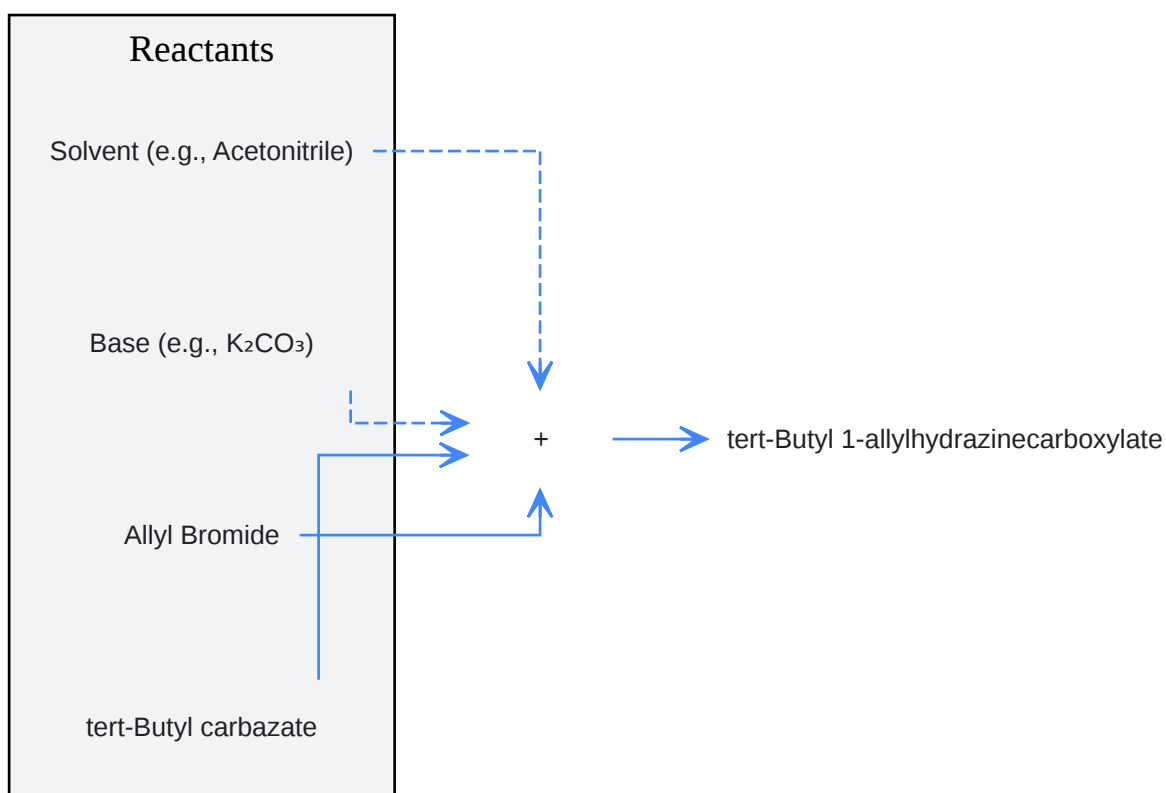
Property	Value	Reference
CAS Number	21075-86-5	[1][2]
Molecular Formula	C ₈ H ₁₆ N ₂ O ₂	[1][2]
Molecular Weight	172.22 g/mol	[1]
IUPAC Name	tert-butyl N-allyl-N-aminocarbamate	
Synonyms	1-allyl-1-tert-butoxycarbonylhydrazine, N-Allyl-hydrazinecarboxylic acid tert-butyl ester, tert-butyl 1-allylhydrazine-1-carboxylate	[1]
Melting Point	58 °C	[2]
Boiling Point	(Predicted)	[1]
Density	(Predicted)	[1]
Flash Point	(Predicted)	[1]

Experimental Protocols

Synthesis of tert-Butyl 1-allylhydrazinecarboxylate

The primary route for the synthesis of **tert-Butyl 1-allylhydrazinecarboxylate** is the N-alkylation of tert-butyl carbazate with an allyl halide, such as allyl bromide. The following protocol is a representative procedure.

Reaction Scheme:



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References

- 1. tert-butyl 1-allylhydrazinecarboxylate| CAS No:21075-86-5|ZaiQi Bio-Tech [chemzq.com]
- 2. americanelements.com [americanelements.com]
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